

A Comprehensive Technical Guide to the Chemical Identifiers of Samarium(III) Sulfate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Samarium(III) sulfate*

CAS No.: 13692-98-3

Cat. No.: B084655

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the precise identification of chemical substances is paramount. An unambiguous understanding of a compound's identity ensures reproducibility in experiments, accuracy in data interpretation, and compliance with regulatory standards. This guide provides an in-depth exploration of the chemical identifiers for **Samarium(III) sulfate**, a compound of growing interest in catalysis, materials science, and medicine. We will delve into the nuances of its different forms, the significance of various identifiers, and the practical implications for laboratory work.

Introduction to Samarium(III) Sulfate: A Versatile Lanthanide Compound

Samarium(III) sulfate is an inorganic compound, a salt of the rare earth metal samarium and sulfuric acid. It is a source of samarium ions and is utilized in a variety of applications. The hydrated form, **Samarium(III) sulfate** octahydrate, is noted for its high solubility in water, which makes it a valuable precursor in chemical synthesis.[1] Its applications are diverse, ranging from the production of samarium-based catalysts and luminescent materials to its use in the medical field as a precursor for the radioisotope samarium-153, which is employed in cancer therapy.[1][2] The anhydrous form also sees use in applications where the presence of water

would be detrimental, such as in certain high-temperature syntheses and in the creation of specialized glass and ceramics.[2][3]

Navigating the Chemical Identity: Anhydrous vs. Octahydrate Forms

A critical aspect of understanding **Samarium(III) sulfate** is recognizing its existence in two primary forms: the anhydrous salt ($\text{Sm}_2(\text{SO}_4)_3$) and the octahydrate ($\text{Sm}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$). The key distinction lies in the presence of water of crystallization in the latter.[4] This difference in hydration state leads to distinct chemical and physical properties, and consequently, they are assigned different Chemical Abstracts Service (CAS) numbers for unambiguous identification.[5]

The presence of water molecules in the crystal lattice of the octahydrate form can influence its solubility, stability, and reactivity compared to the anhydrous form.[1] For instance, the hydrated form's ready solubility in aqueous solutions makes it an excellent choice for solution-based chemistry.[1] Conversely, the anhydrous form is preferred in non-aqueous reactions or when precise control over water content is crucial. The hygroscopic nature of the anhydrous form, its tendency to absorb moisture from the atmosphere, necessitates careful handling and storage to prevent unintended hydration.[6]

Core Chemical Identifiers: A Tabulated Summary

For clarity and ease of reference, the key chemical identifiers for both the anhydrous and octahydrate forms of **Samarium(III) sulfate** are summarized in the table below.

Identifier	Samarium(III) Sulfate (Anhydrous)	Samarium(III) Sulfate Octahydrate	Significance in Research & Development
CAS Number	15123-65-6, 13692-98-3[3]	13465-58-2[7]	A unique numerical identifier assigned by the Chemical Abstracts Service, crucial for database searches and regulatory compliance. The distinct numbers for the anhydrous and hydrated forms prevent ambiguity in procurement and experimental records.
IUPAC Name	disamarium(3+) trisulfate[3]	disamarium(3+) trisulfate octahydrate	The systematic name following the rules of the International Union of Pure and Applied Chemistry, providing an unambiguous chemical description.

Chemical Formula	$\text{Sm}_2(\text{SO}_4)_3$ [3]	$\text{Sm}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ [7]	Represents the elemental composition of the molecule. The inclusion of ".8H ₂ O" is critical for distinguishing the hydrated form and calculating the correct molecular weight for stoichiometric measurements.
Molecular Weight	588.91 g/mol [3]	733.03 g/mol [7]	Essential for accurate molar calculations in solution preparation and reaction stoichiometry. The significant difference in molecular weight between the two forms underscores the importance of using the correct identifier.
PubChem CID	166884	71311263	A unique identifier from the PubChem database, a key resource for chemical information, linking to a wealth of data on properties, safety, and biological activities.
EC Number	237-211-4 [3]	237-211-4	The European Community number, used for regulatory purposes within the European Union. In this case, both forms

share the same EC number.

The IUPAC International Chemical Identifier, a textual representation of the molecular structure that is machine-readable and allows for precise database searching.

InChI	InChI=1S/3H2O4S.2Sm/c31-5(2,3)4;/h3(H2,1,2,3,4);/q;;;2*+3/p-6	InChI=1S/3H2O4S.8H2O.2Sm/c31-5(2,3)4;/h3(H2,1,2,3,4);81H2;/q;;;2*+3/p-6
-------	---	---

A hashed version of the InChI, providing a compact and unique identifier for database indexing and searching.

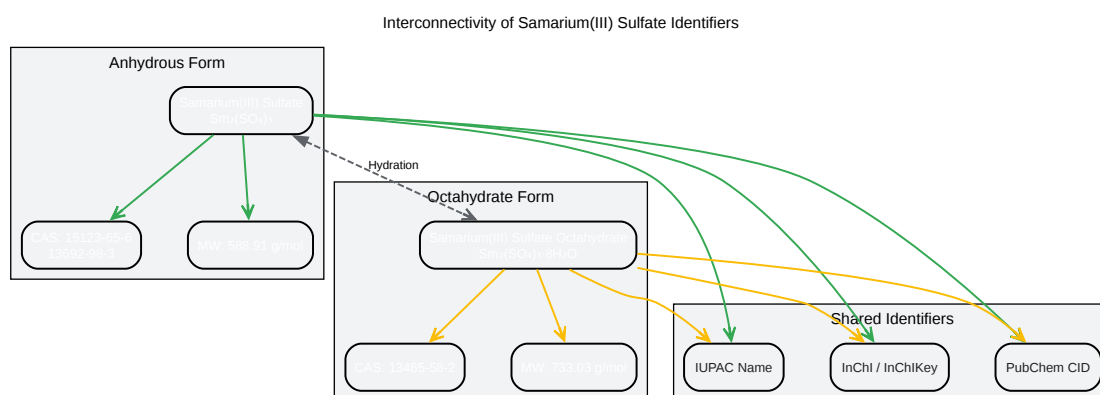
InChIKey	LVSITDBROURTQX-UHFFFAOYSA-H	SICAFVHZPBSARB-UHFFFAOYSA-H
----------	-----------------------------	-----------------------------

The Simplified Molecular-Input Line-Entry System, a line notation for describing the structure of chemical species using short ASCII strings.

SMILES	[O-]S(=O)(=O)[O-]. [O-]S(=O)(=O)[O-]. [O-]S(=O)(=O)[O-]. [Sm+3].[Sm+3]	O.O.O.O.O.O.O.O. [O-]S(=O)(=O)[O-]. [O-]S(=O)(=O)[O-]. [O-]S(=O)(=O)[O-]. [O-]S(=O)(=O)[O-]. [Sm+3].[Sm+3]
--------	---	---

Visualizing the Interconnectivity of Chemical Identifiers

To illustrate the relationship between the different forms of **Samarium(III) sulfate** and their primary identifiers, the following diagram is provided.



[Click to download full resolution via product page](#)

Caption: Relationship between anhydrous and octahydrate forms of **Samarium(III) sulfate** and their key identifiers.

Experimental Protocols and Causality: Choosing the Right Form

The decision to use either the anhydrous or octahydrate form of **Samarium(III) sulfate** is dictated by the specific requirements of the experimental protocol. Here, we explore the causality behind these choices.

Protocol: Synthesis of a Samarium-based Catalyst in an Aqueous Medium

Objective: To prepare a samarium-doped catalyst for an organic reaction in an aqueous solvent.

Methodology:

- Reagent Selection: **Samarium(III) sulfate** octahydrate (CAS: 13465-58-2) is the reagent of choice.
 - Causality: The octahydrate form is readily soluble in water, ensuring a homogeneous distribution of samarium ions in the reaction mixture. Using the anhydrous form would first require a dissolution step, which might be slower and could introduce variability if the hydration state is not carefully controlled.
- Solution Preparation: A precise amount of **Samarium(III) sulfate** octahydrate, calculated based on its molecular weight of 733.03 g/mol, is dissolved in deionized water to achieve the desired molar concentration.
 - Causality: Accurate weighing and the use of the correct molecular weight are critical for achieving the target catalyst loading. Using the molecular weight of the anhydrous form would result in a significantly lower actual concentration of samarium ions.
- Catalyst Formation: The samarium sulfate solution is then added to a suspension of the catalyst support material (e.g., TiO₂) under controlled pH and temperature to facilitate the deposition of samarium species onto the support.
- Washing and Drying: The resulting catalyst is washed to remove residual sulfate ions and then dried under specified conditions.

Protocol: Fabrication of a Samarium-containing Fluoride Glass

Objective: To synthesize a specialty glass with specific optical properties by incorporating samarium ions.

Methodology:

- Reagent Selection: Anhydrous **Samarium(III) sulfate** (CAS: 15123-65-6) is the required starting material.
 - Causality: The presence of water in the glass melt can lead to the formation of hydroxyl groups, which can quench the luminescence of the samarium ions and are detrimental to the desired optical properties of the fluoride glass. Therefore, an anhydrous precursor is essential.
- Handling and Storage: The anhydrous **Samarium(III) sulfate** is handled in a glove box or a dry atmosphere to prevent moisture absorption.
 - Causality: The hygroscopic nature of the anhydrous salt means it will readily absorb water from the air. Failure to handle it in a dry environment would lead to the in-situ formation of the hydrated form, compromising the integrity of the synthesis.
- Melt Synthesis: The anhydrous samarium sulfate is mixed with other anhydrous fluoride components and melted at high temperatures in a controlled inert atmosphere.
- Cooling and Annealing: The molten glass is then cooled and annealed under a specific temperature profile to form the final glass product.

Conclusion: The Imperative of Precise Chemical Identification

In the fields of research, drug development, and materials science, the seemingly subtle difference between an anhydrous compound and its hydrated form can have profound implications for experimental outcomes. The case of **Samarium(III) sulfate** clearly illustrates this point. A thorough understanding and correct application of its various chemical identifiers are not mere academic exercises but are fundamental to ensuring the validity, reproducibility, and success of scientific endeavors. By carefully selecting the appropriate form of **Samarium(III) sulfate** based on the experimental requirements and by diligently using the correct identifiers in documentation and procurement, researchers can build a solid foundation of scientific integrity in their work.

References

- American Elements. **Samarium(III) Sulfate**, Anhydrous. [[Link](#)]
- PubChem. **Samarium(III) sulfate**. [[Link](#)]
- Oreate AI Blog. Hydrate vs. Anhydrous: Understanding the Differences and Implications. [[Link](#)]
- ResearchGate. Plasticity enhancement in pharmaceutical drugs by water of crystallization: unusual slip planes. [[Link](#)]
- Neuland Labs. The Crucial Role of Crystallization in Drug Substances Development. [[Link](#)]
- PCC Group Product Portal. Hydrates. [[Link](#)]
- Reddit. How to confirm if a reagent is anhydrous or a hydrate? How to make anhydrous hydroxides?. [[Link](#)]
- Weifang Bell Chemical Co., Ltd. What Are The Differences Between Dihydrate And Anhydrous Calcium Chloride?. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Hydrate vs. Anhydrous: Understanding the Differences and Implications - Oreate AI Blog [oreateai.com]
- 2. chemimpex.com [chemimpex.com]
- 3. americanelements.com [americanelements.com]
- 4. differencebetween.com [differencebetween.com]
- 5. reddit.com [reddit.com]
- 6. camachem.com [camachem.com]
- 7. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Identifiers of Samarium(III) Sulfate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084655/docs#a-comprehensive-technical-guide-to-the-chemical-identifiers-of-samarium-iii-sulfate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)